

Technical Guide: Doxepin-d3 Synthesis and Bioanalytical Application[1]

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Compound of Interest

Compound Name: Doxepin-d3

Cat. No.: B12416610

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Executive Summary

This technical guide details the synthesis, validation, and application of **Doxepin-d3** (

-methyl-

-doxepin), a stable isotope-labeled internal standard (SIL-IS) critical for the precise quantification of the tricyclic antidepressant Doxepin in biological matrices.[1]

In high-throughput bioanalysis, matrix effects (ion suppression/enhancement) often compromise the accuracy of LC-MS/MS methods.[1] **Doxepin-d3** serves as the gold-standard compensator due to its identical chromatographic retention and ionization efficiency to the analyte, differing only by mass (

Da).[1] This guide focuses on the

-methylation of Nordoxepin using iodomethane-

, a robust and cost-effective synthetic route that yields high isotopic purity (>99% atom % D).[1]

Part 1: Strategic Importance & Chemical Identity[1]

The Role of Deuterium Labeling

The introduction of deuterium (

H) into the Doxepin scaffold—specifically at the

-methyl position—increases the molecular mass from 279.38 to 282.40 Da.^[1] This mass shift is sufficient to avoid isotopic overlap (crosstalk) with the M+0 signal of the analyte while maintaining the physicochemical properties required for co-elution.^[1]

Chemical Structure and Isomerism

Doxepin exists as a geometric isomer mixture of

- and

-forms.^{[1][2][3]} Pharmaceutical preparations typically contain an ~85:15 ratio of

.^{[1][2]}

- Target Molecule: **Doxepin-d3** (

-(

-dihydrodibenzo[

]oxepin-

-ylidene)-

-methyl-

-(

H

)methylpropan-

-amine).^[1]

- Precursor: Nordoxepin (Desmethyldoxepin).^[1]

- Critical Quality Attribute (CQA): The synthesis must preserve the alkene geometry or result in a defined isomeric ratio.

Property	Doxepin (Unlabeled)	Doxepin-d3 (Labeled)
Molecular Formula		
Monoisotopic Mass	279.1623 Da	282.1811 Da
pKa (Amine)	9.0	~9.0 (Negligible shift)
LogP	4.1	4.1
Key Fragment (MS2)	107.1 (Tropylium-like)	107.1 (Retained)

Part 2: Synthesis Protocol

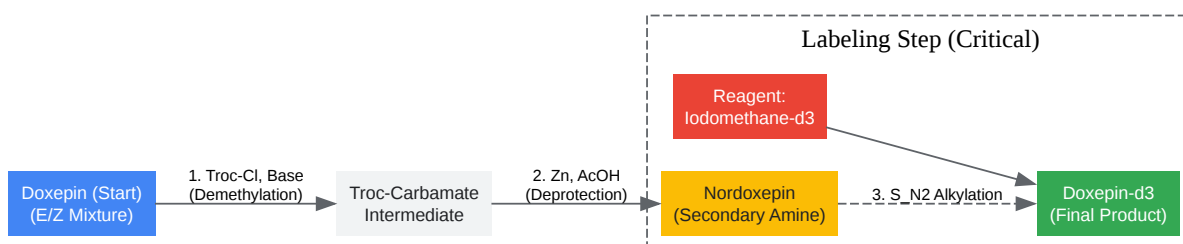
Retrosynthetic Analysis

The most direct route to **Doxepin-d3** is the nucleophilic substitution (

) of the secondary amine Nordoxepin with a deuterated methylating agent.^[1] If Nordoxepin is not commercially available, it can be generated via the demethylation of Doxepin using 2,2,2-trichloroethyl chloroformate (Troc-Cl).^[1]

Workflow Diagram

The following diagram outlines the synthesis of the precursor (if needed) and the final labeling step.



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Figure 1: Synthetic pathway from Doxepin to **Doxepin-d3** via Nordoxepin intermediate.[1]

Step-by-Step Protocol: -Methylation of Nordoxepin[1]

Reagents:

- Nordoxepin Hydrochloride (1.0 eq)[1]
- Iodomethane-
(
, 1.1 eq, >99.5% D)[1]
- Potassium Carbonate (
, 3.0 eq, anhydrous)[1]
- Acetone (HPLC Grade)[1]

Procedure:

- Free Base Liberation: If starting with Nordoxepin HCl, dissolve in water, basify with 1M NaOH to pH 10, and extract with dichloromethane (DCM).[1] Dry the organic layer over
and concentrate in vacuo to yield the free base.[1]
- Reaction Setup: Dissolve Nordoxepin free base (1 mmol) in anhydrous Acetone (10 mL). Add anhydrous
(3 mmol).
- Addition: Cool the mixture to 0°C. Add Iodomethane-
(1.1 mmol) dropwise to prevent over-alkylation (quaternization).
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor by TLC or LC-MS for the disappearance of the secondary amine.[1]

- Workup: Filter off the solid salts. Concentrate the filtrate.
- Purification: Dissolve the residue in DCM. Wash with water.^{[1][4]}
 - Self-Validating Step: To remove unreacted Nordoxepin, wash the organic layer with acetic anhydride (scavenges secondary amines) or perform column chromatography (Silica, MeOH:DCM 5:95).^[1]
- Salt Formation: Dissolve the purified oil in minimal isopropanol and add HCl in ether to precipitate **Doxepin-d3** HCl.

Scientific Rationale:

- Base Selection:

in acetone is mild enough to promote alkylation without causing elimination of the propylidene side chain.^[1]
- Stoichiometry: A slight excess (1.1 eq) of

ensures conversion, but a large excess is avoided to prevent the formation of the quaternary ammonium salt (

-dimethyl-

-doxepin methyl iodide).^[1]

Part 3: Analytical Validation

Before use in bioanalysis, the synthesized material must be characterized.

Mass Spectrometry (Isotopic Purity)

Direct infusion MS should show the dominant

peak at

283.1.^[1]

- Acceptance Criteria: The intensity of the unlabeled contribution (

280.1) must be <0.5% relative to the labeled peak to prevent interference with the analyte quantification.[1]

NMR Spectroscopy

- H-NMR (CDCl

): The singlet corresponding to the

-methyl group at

ppm in unlabeled Doxepin will integrate to 3H.[1] In **Doxepin-d3**, this signal will integrate to 3H (corresponding to the remaining

group), or appear as two distinct singlets if the chemical environment differs slightly, but the total integration of methyl protons drops from 6H (in Doxepin) to 3H.[1]

- Absence of Signal: No signal should be observed for the
group in proton NMR.

Part 4: Application in Bioanalysis (LC-MS/MS)

Doxepin-d3 is primarily used to quantify Doxepin in human plasma.[1][5] The following method is validated for high sensitivity.

Sample Preparation (Liquid-Liquid Extraction)

LLE is preferred over protein precipitation to ensure cleaner extracts and lower background noise.[1]

- Aliquot: 200

L Plasma.[1]

- Spike: Add 20

L of **Doxepin-d3** working solution (500 ng/mL).

- Basify: Add 100

L 0.1M NaOH (to ensure amines are uncharged).

- Extract: Add 2 mL MTBE (Methyl tert-butyl ether) or Hexane:Isoamyl alcohol (98:2).^[1] Vortex for 5 min.
- Separate: Centrifuge at 4000 rpm for 5 min. Freeze the aqueous layer (dry ice bath) and decant the organic layer.^[1]
- Reconstitute: Evaporate to dryness under

and reconstitute in Mobile Phase.

LC-MS/MS Conditions

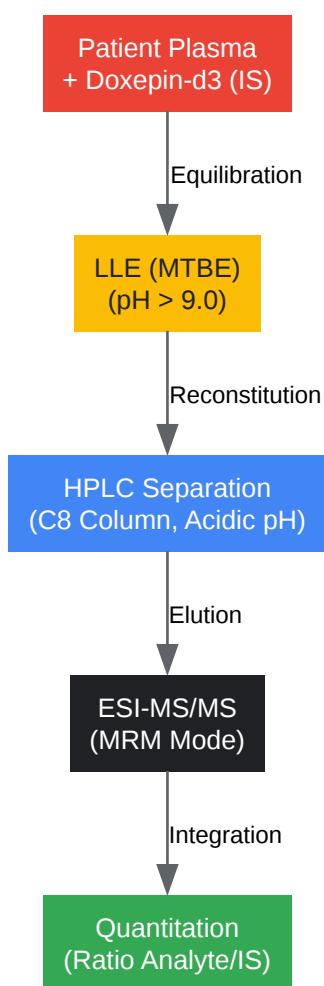
Parameter	Setting
Column	C8 or C18 (e.g., Hypurity C8, 100 x 4.6 mm, 5 m)
Mobile Phase	Acetonitrile : 2mM Ammonium Formate (pH 3. ^[1] 0) (90:10 v/v)
Flow Rate	0.8 mL/min
Ionization	ESI Positive Mode
Run Time	~3.0 - 4.0 min

MRM Transitions

The method uses Multiple Reaction Monitoring (MRM).^[1]^[6]^[7] Note that the major fragment (107) is the tropylium ion derived from the ring system.^[1] Since the deuterium label is on the nitrogen side chain, the fragment mass remains unchanged for both analyte and IS, but the precursor masses differ.

Compound	Precursor Ion ()	Product Ion ()	Collision Energy (eV)
Doxepin	280.2	107.1	25
Nordoxepin	266.2	107.1	25
Doxepin-d3	283.2	107.1	25

Analytical Workflow Diagram



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Figure 2: Bioanalytical workflow for Doxepin quantification using **Doxepin-d3**.

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